

3-Ketoadipic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ketoadipic acid

Cat. No.: B1209774

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Abstract

3-Ketoadipic acid, also known as β -ketoadipic acid, is a dicarboxylic acid and a key metabolic intermediate in the catabolism of aromatic compounds by various microorganisms. Its central role in the β -ketoadipate pathway has made it a significant target for metabolic engineering and biocatalysis. This guide provides an in-depth overview of **3-ketoadipic acid**, including its chemical properties, metabolic significance, and applications in biotechnology. Detailed experimental methodologies for its production and quantification are presented, alongside structured data from recent studies. Furthermore, this document illustrates the core metabolic pathway involving **3-ketoadipic acid** to facilitate a deeper understanding of its biological context.

Core Chemical and Physical Properties

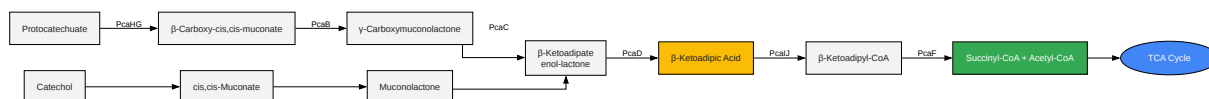
3-Ketoadipic acid is a C6 dicarboxylic acid containing a ketone group at the beta-position. This structure imparts it with unique chemical reactivity, making it a valuable precursor in chemical synthesis.

Property	Value	Source
CAS Number	689-31-6	[1][2][3]
Molecular Formula	C ₆ H ₈ O ₅	[1][4][5]
Molecular Weight	160.12 g/mol	[1][4][5]
IUPAC Name	3-oxohexanedioic acid	[1][5]
Synonyms	β-Ketoadipic acid, 3-Oxadipic acid	[1][2]
Appearance	White to off-white solid	[5]
Melting Point	124-126 °C	[6]

Metabolic Significance: The β-Ketoadipate Pathway

3-Ketoadipic acid is a central intermediate in the β-ketoadipate pathway, a crucial metabolic route for the breakdown of aromatic compounds derived from lignin and other sources into intermediates of the tricarboxylic acid (TCA) cycle.[6][7] This pathway is prevalent in soil bacteria and fungi and is a key component of the global carbon cycle.[8][9] The pathway has two main branches, the catechol branch and the protocatechuate branch, which converge on the formation of β-ketoadipate.[2] Subsequently, β-ketoadipate is converted to succinyl-CoA and acetyl-CoA, which then enter central metabolism.[2][9]

The enzymes involved in this pathway are well-characterized and have been the subject of extensive research for applications in bioremediation and the production of value-added chemicals.[1][4][7]



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Caption: The convergent protocatechuate and catechol branches of the β -ketoadipate pathway.

Biotechnological Production and Applications

The strategic position of **3-ketoadipic acid** in metabolism makes it an attractive target for biotechnological production. Metabolic engineering efforts, particularly in robust microbial chassis like *Pseudomonas putida* KT2440, have enabled the high-titer production of β -ketoadipic acid from renewable feedstocks.[\[6\]](#)[\[10\]](#) These include lignin-derived aromatic compounds, as well as sugars like glucose and xylose.[\[6\]](#)[\[10\]](#) More recently, chemobiological upcycling of plastic waste, such as poly(ethylene terephthalate) (PET), has been demonstrated for β -ketoadipic acid production.[\[11\]](#)

The primary application of β -ketoadipic acid is as a monomer for the synthesis of performance-advantaged polymers, such as nylon-6,6 analogs, offering a bio-based alternative to petroleum-derived adipic acid.[\[6\]](#)[\[12\]](#)

Production Titters and Yields

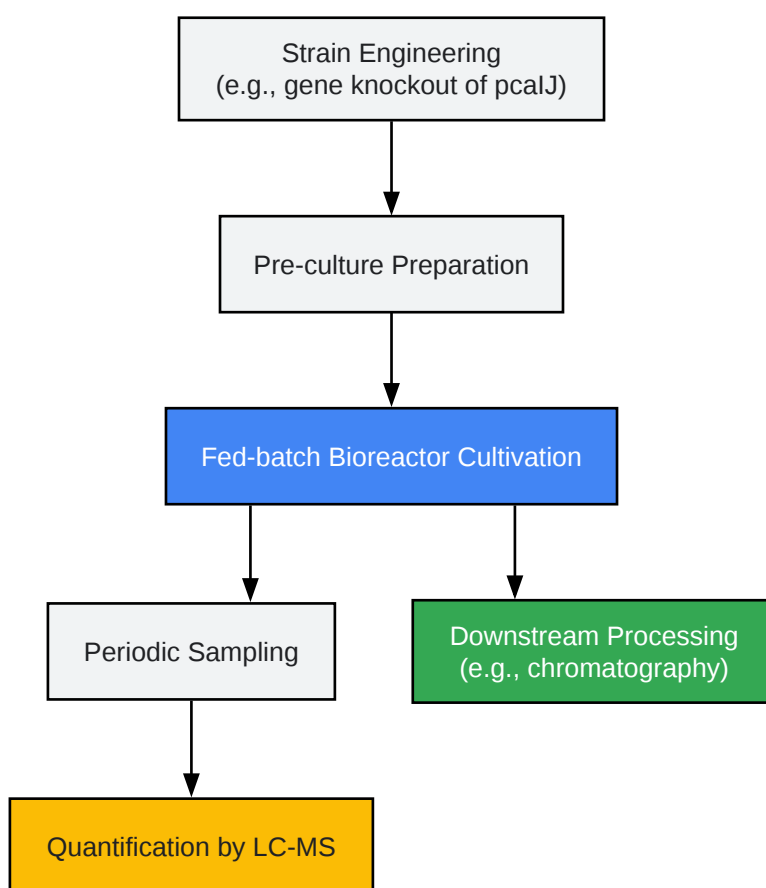
The following table summarizes key quantitative data from recent studies on the microbial production of β -ketoadipic acid.

Microbial Host	Substrate(s)	Titer (g/L)	Productivity (g/L/h)	Yield	Reference
<i>Pseudomonas putida</i>	p-coumarate & ferulate	44.5	1.15	-	[6]
<i>Pseudomonas putida</i>	Corn stover lignin	25	0.66	0.10 g/g lignin	[6] [12]
<i>Pseudomonas putida</i>	Glucose & Xylose	65.8	0.69	0.52 C-mol/C-mol	[10]
<i>Escherichia coli</i>	Terephthalic acid (from PET)	-	-	-	[11]

Experimental Protocols

General Workflow for Microbial Production of β -Ketoadipic Acid

The production of β -ketoadipic acid in a laboratory setting typically involves the cultivation of an engineered microbial strain in a bioreactor under controlled conditions.



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Caption: A generalized experimental workflow for the production and analysis of β -ketoadipic acid.

Methodology for Fed-Batch Bioreactor Cultivation

This protocol is a synthesized representation based on methodologies described for *Pseudomonas putida*.^{[6][10]}

- **Strain Selection and Pre-culture:** An engineered strain of *P. putida*, often with deletions in genes responsible for β -ketoadipate catabolism (e.g., *pcaIJ*), is selected.^[6] A seed culture is

grown in a suitable medium (e.g., LB broth) overnight at 30°C with shaking.

- **Bioreactor Setup:** A benchtop bioreactor is prepared with a defined mineral salts medium containing a primary carbon source (e.g., glucose). The temperature, pH, and dissolved oxygen levels are controlled (e.g., 30°C, pH 7.0, 30% dissolved oxygen).
- **Inoculation and Batch Phase:** The bioreactor is inoculated with the pre-culture to a starting optical density (OD600) of approximately 0.1. The culture is grown in batch mode until the initial carbon source is depleted.
- **Fed-Batch Phase:** A feeding solution containing the substrate for conversion to β -ketoadipic acid (e.g., a mixture of p-coumarate and ferulate, or glucose and xylose) is continuously fed into the bioreactor. The feed rate is controlled to maintain optimal production and avoid substrate toxicity.
- **Sampling and Analysis:** Samples are withdrawn from the bioreactor at regular intervals to monitor cell growth (OD600) and the concentrations of substrates, intermediates, and the product (β -ketoadipic acid).
- **Quantification:** The concentration of β -ketoadipic acid in the culture supernatant is determined using analytical techniques such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[13]

Relevance in Drug Development and Metabolic Research

While **3-ketoadipic acid** is primarily recognized for its role in industrial biotechnology, its metabolic context is relevant to the broader scientific community. Its isomer, α -ketoadipic acid, is an intermediate in lysine and tryptophan catabolism and has been identified as a potential biomarker for metabolic disorders, including type 2 diabetes and cardiovascular disease.^[14] Understanding the metabolic pathways involving these keto acids can provide insights into metabolic dysregulation. Furthermore, the enzymes of the β -ketoadipate pathway represent a rich source of biocatalysts for the synthesis of complex molecules.

Conclusion

3-Ketoadipic acid is a molecule of significant interest due to its central role in microbial metabolism and its potential as a bio-based platform chemical. Advances in metabolic engineering and bioprocess development have demonstrated the feasibility of its high-level production from a variety of renewable and waste feedstocks. For researchers and professionals in the life sciences and biotechnology, **3-ketoadipic acid** and its associated metabolic pathway offer a compelling system for studying microbial catabolism and for the development of sustainable biomanufacturing processes.

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